

YM348: A Potent 5-HT_{2C} Receptor Agonist for Obesity Treatment

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Compound of Interest

Compound Name: YM348

Cat. No.: B1683498

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A Technical Guide for Researchers and Drug Development Professionals

This document provides an in-depth technical overview of **YM348**, a potent and selective serotonin 2C (5-HT_{2C}) receptor agonist, and its potential as a therapeutic agent for obesity. The information is compiled from preclinical studies and is intended for researchers, scientists, and professionals in the field of drug development.

Executive Summary

YM348 is an indazolethylamine derivative that acts as a powerful agonist at the 5-HT_{2C} receptor. Preclinical research, primarily in Zucker rat models of obesity, has demonstrated its significant anorectic (appetite-suppressing) and thermogenic (energy expenditure-increasing) effects. These effects are mediated through the activation of the 5-HT_{2C} receptor, a key target in the central regulation of energy balance. While showing promise in animal models, information regarding human clinical trials for **YM348** in the context of obesity is not publicly available.

Core Pharmacology and Quantitative Data

YM348's primary mechanism of action is its high affinity and agonist activity at the 5-HT_{2C} receptor. The following tables summarize the key quantitative data from in vitro and in vivo preclinical studies.

Table 1: In Vitro Receptor Binding and Functional Activity of **YM348**

Parameter	Value	Species/System	Reference
EC50 (5-HT2C)	1 nM	Cell-based assay	
Selectivity vs. 5-HT2A	15x	Receptor binding assay	
Selectivity vs. 5-HT2B	3x	Receptor binding assay	

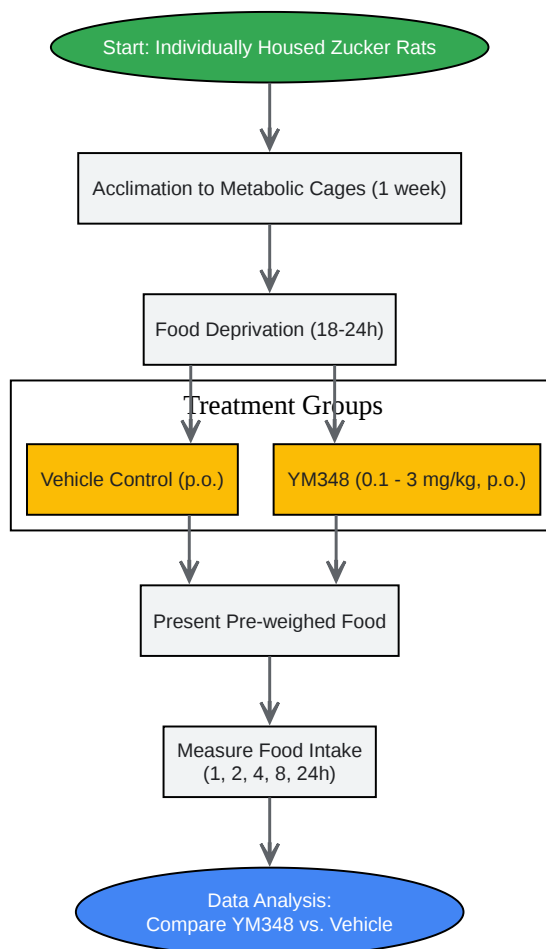
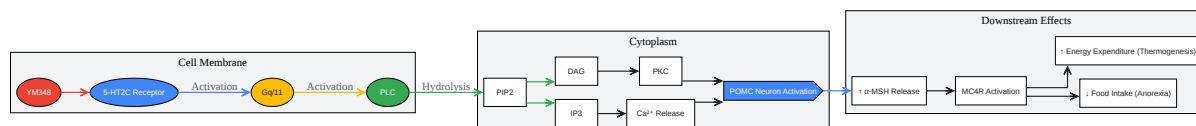
Table 2: In Vivo Effects of **YM348** in Zucker Rats

Endpoint	Dose	Route	Effect	Reference
Food Intake (Single Dose)	0.1, 0.3, 1, 3 mg/kg	Oral (p.o.)	Significant, dose-dependent reduction	
Body Temperature (Single Dose)	0.3, 1, 3 mg/kg	Oral (p.o.)	Significant increase	
Calorie Expenditure (Single Dose)	1, 3 mg/kg	Oral (p.o.)	Significant increase	
Food Intake (Chronic Infusion)	3, 30 mg/kg/day	Subcutaneous	Decreased, with effect diminishing in the second week	
Body Weight Gain (Chronic Infusion)	3, 30 mg/kg/day	Subcutaneous	Significant decrease over 2 weeks	

Signaling Pathways and Mechanism of Action

Activation of the 5-HT2C receptor by **YM348** in the central nervous system, particularly in the pro-opiomelanocortin (POMC) neurons of the hypothalamus, is the primary driver of its anti-

obesity effects. The signaling cascade is initiated by the coupling of the receptor to Gq/11 proteins.



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